

Paldimycin B: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name: *Paldimycin B*

Cat. No.: *B10785353*

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Abstract

Paldimycin B is a semi-synthetic antibiotic derived from *Streptomyces paulus*. As a member of the paulomycin family, it exhibits potent activity against a range of Gram-positive bacteria.^[1] This document provides detailed application notes and protocols for the laboratory use of **Paldimycin B**, including its formulation, mechanism of action, and methodologies for key experiments.

Chemical and Physical Properties

Paldimycin B is a complex glycosidic antibiotic. A summary of its key properties is provided in Table 1.

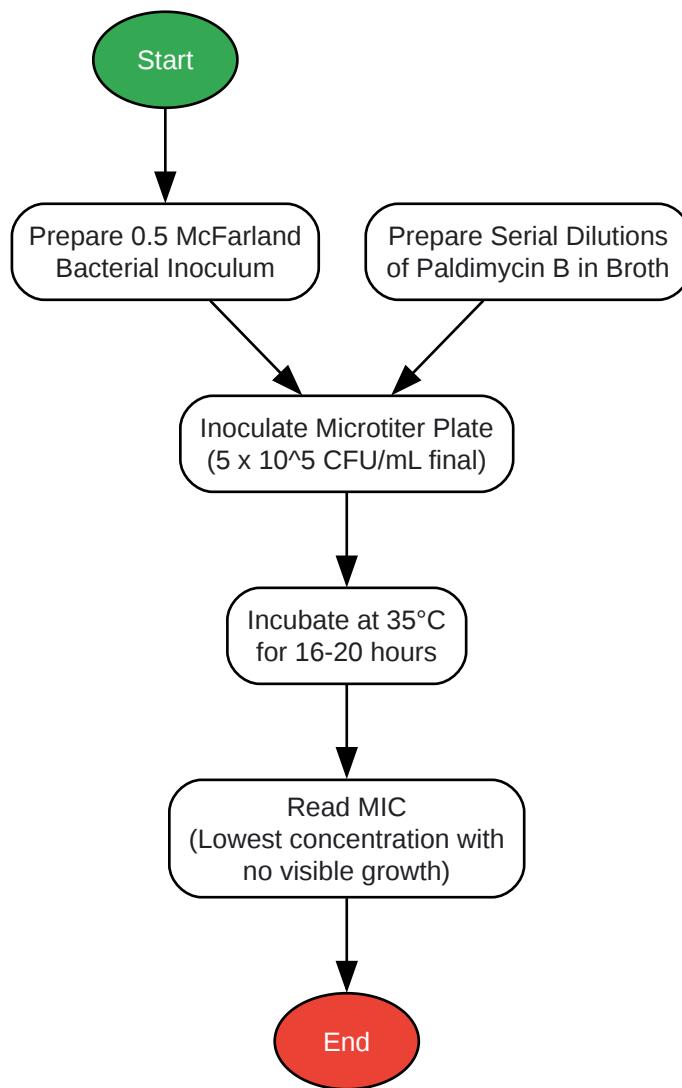
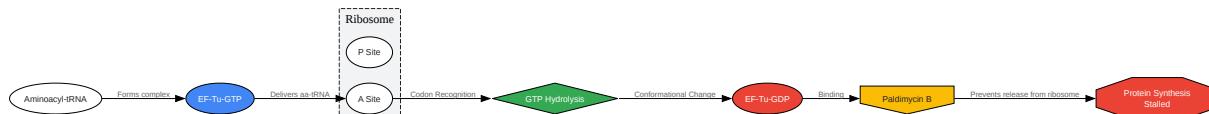
Table 1: Chemical and Physical Properties of **Paldimycin B**

Property	Value	Reference
CAS Number	101411-71-6	[2]
Molecular Formula	C ₄₃ H ₆₂ N ₄ O ₂₃ S ₃	[2]
Molecular Weight	1099.15 g/mol	[2]
Appearance	Solid powder	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[2]
Storage	Short term (days to weeks): 0-4°C, dry and dark. Long term (months to years): -20°C, dry and dark.	[2]

Mechanism of Action: Inhibition of Protein Synthesis

Paldimycin B exerts its antibacterial effect by inhibiting protein synthesis. Its primary target is the bacterial Elongation Factor Tu (EF-Tu).[\[3\]](#) EF-Tu is a crucial GTPase that facilitates the delivery of aminoacyl-tRNA to the ribosome during the elongation phase of translation.

Paldimycin B binds to EF-Tu, preventing the release of the EF-Tu-GDP complex from the ribosome after GTP hydrolysis. This stalls the ribosome, leading to a cessation of protein synthesis and ultimately inhibiting bacterial growth.



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References

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